

A Comprehensive Technical Guide to 2-(3-Methyl-4-nitrophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(3-Methyl-4-nitrophenyl)acetic acid

Cat. No.: B169445

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Abstract

This technical guide provides an in-depth exploration of **2-(3-Methyl-4-nitrophenyl)acetic acid**, a key organic compound utilized as a versatile building block in synthetic chemistry. The document is intended for researchers, scientists, and professionals in drug development, offering a detailed overview of its chemical identity, physicochemical properties, a validated synthesis protocol, and its applications as a synthetic intermediate. Emphasis is placed on the causality behind experimental choices and adherence to safety protocols, ensuring a trustworthy and authoritative resource for laboratory applications.

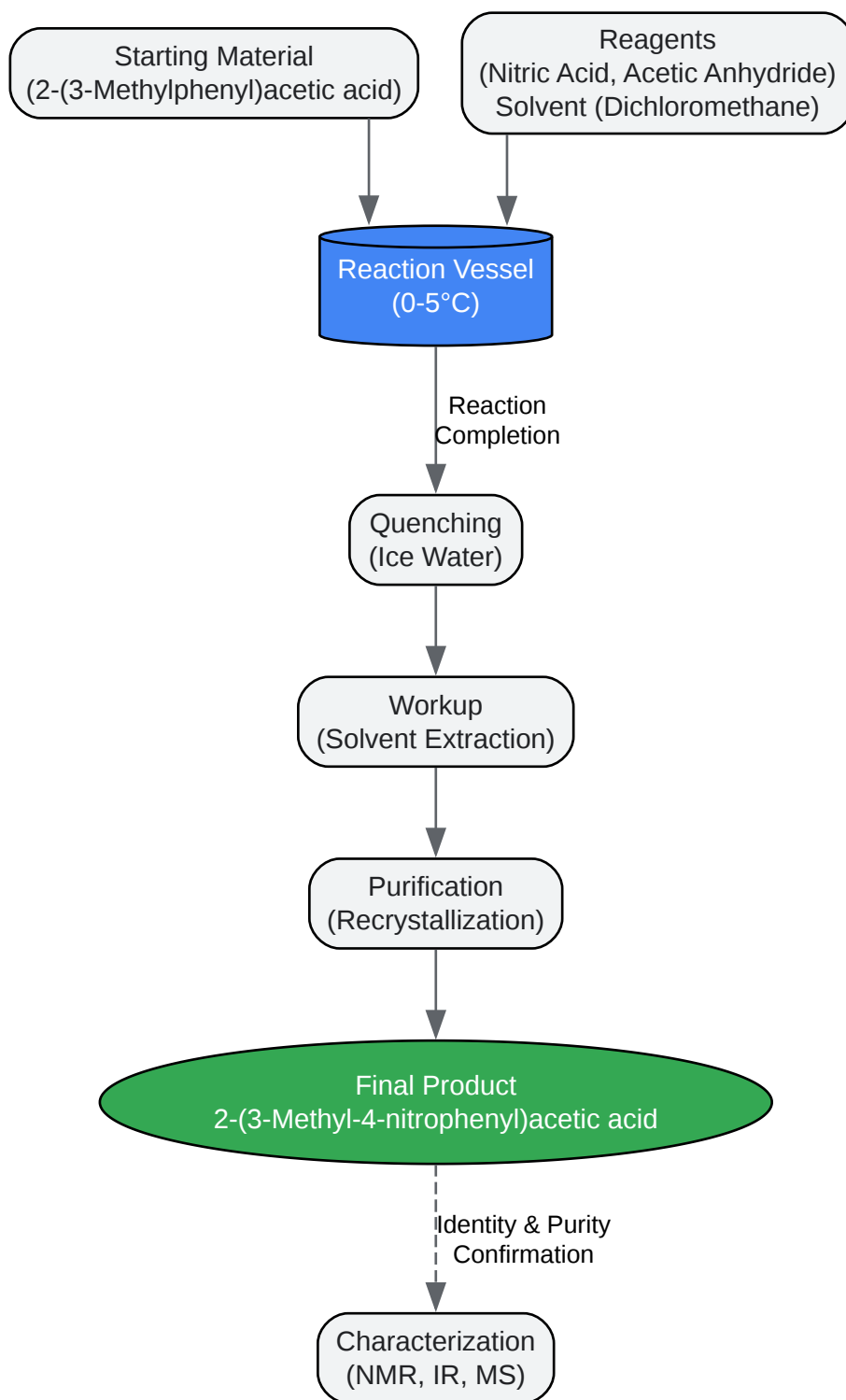
Compound Identification and Core Properties

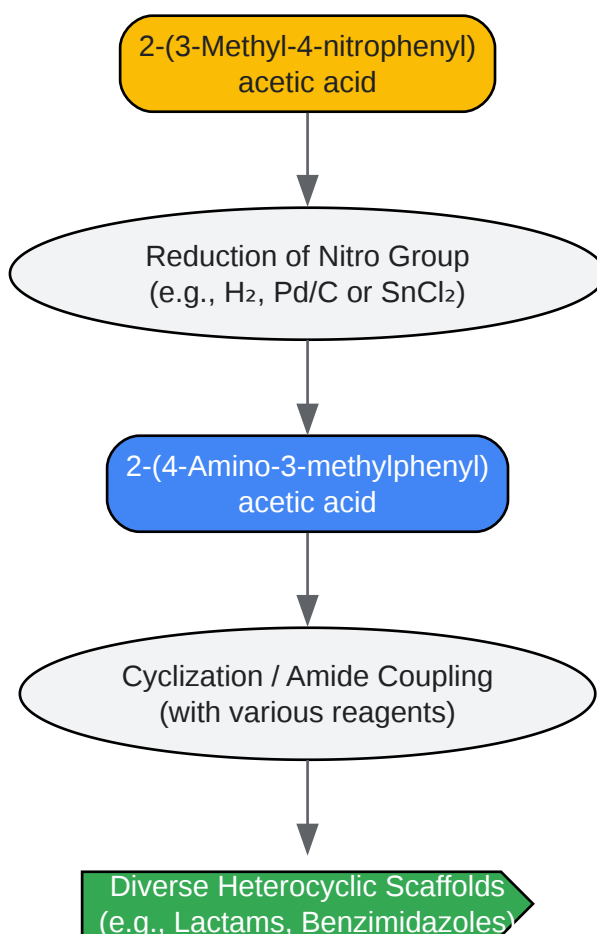
2-(3-Methyl-4-nitrophenyl)acetic acid is a substituted arylacetic acid derivative. The presence of the nitro group, a potent electron-withdrawing group, and the carboxylic acid functionality makes it a valuable intermediate for the synthesis of more complex molecules, particularly heterocyclic compounds and potential pharmaceutical agents.^[1]

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number: 143665-37-6.^[2]

Chemical Structure

The structural arrangement of **2-(3-Methyl-4-nitrophenyl)acetic acid** is fundamental to its reactivity. The acetic acid moiety is attached to a benzene ring which is substituted with both a methyl and a nitro group.





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References

- 1. 2-(3-Methyl-4-nitrophenyl)acetic acid | 143665-37-6 | Benchchem [benchchem.com]
- 2. 2-(3-Methyl-4-nitrophenyl)acetic acid | 143665-37-6 [chemicalbook.com]
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